

# Chemical structure and properties of Temephos-d12

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## Compound of Interest

Compound Name: Temephos-d12

Cat. No.: B1414586

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## An In-Depth Technical Guide to Temephos-d12

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Temephos-d12**, a deuterated analog of the organophosphate larvicide Temephos. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize stable isotope-labeled compounds as internal standards for quantitative analysis.

## Chemical Structure and Properties

**Temephos-d12** is the deuterium-labeled form of Temephos, where the twelve hydrogen atoms on the four methoxy groups have been replaced with deuterium.<sup>[1][2]</sup> This isotopic substitution results in a higher molecular weight compared to the parent compound, which allows for its differentiation in mass spectrometry-based analytical methods.

Table 1: Chemical Identifiers of **Temephos-d12** and Temephos

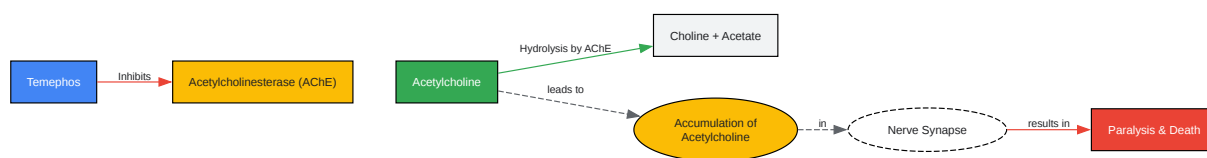
Identifier	Temephos-d12	Temephos (unlabeled)
Synonyms	Temefos-d12, O,O,O',O'-Tetramethyl-d12 O,O'-Thiodi-p-phenylene Diphosphorothioate	Abate, Temefos, Biothion[3]
CAS Number	1219795-39-7[1][4][5]	3383-96-8[3][4]
Chemical Formula	C <sub>16</sub> H <sub>8</sub> D <sub>12</sub> O <sub>6</sub> P <sub>2</sub> S <sub>3</sub> [2][4][5]	C <sub>16</sub> H <sub>20</sub> O <sub>6</sub> P <sub>2</sub> S <sub>3</sub> [3]
Molecular Weight	478.54 g/mol [2][6][7]	466.47 g/mol [3][4]
Canonical SMILES	[2H]C([2H]) ([2H])OP(OC(C=C1)=CC=C1S _C_2=CC=C(OP(OC([2H]) ([2H])[2H])=S)C=C2)(OC([2H]) ([2H])[2H])=S	COP(=S) (OC)OC1=CC=C(C=C1)SC2= CC=C(C=C2)OP(=S) (OC)OC[3]

Table 2: Physical and Chemical Properties

Property	Temephos-d12	Temephos (unlabeled)
Physical State	Liquid[4]	White crystalline solid or liquid (above 30.5°C)[3][8][9][10]
Color	Colorless to brown[4]	White (solid), Brown and viscous (liquid)[3][8]
Solubility	Soluble in organic solvents like cyclohexane[5][11]	Insoluble in water; soluble in common organic solvents[8][9]
Water Solubility	No data available	0.27 mg/L[4]
Partition Coefficient (log Pow)	No data available	5.96[4]
Vapor Pressure	No data available	7 x 10 <sup>-8</sup> mmHg at 25°C[3][9]
Stability	Stable under recommended storage conditions	Stable at room temperature[3]

## Mechanism of Action of the Parent Compound: Temephos

Temephos, the non-deuterated parent compound, is an organophosphate insecticide that functions as a larvicide.[1][8] Its primary mechanism of action involves the inhibition of the enzyme acetylcholinesterase (AChE) in the central nervous system of insects.[1][7] AChE is responsible for breaking down the neurotransmitter acetylcholine. By inhibiting AChE, Temephos causes an accumulation of acetylcholine at the nerve synapses, leading to overstimulation of the nervous system, paralysis, and ultimately, the death of the insect larvae.[1]



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Mechanism of action of Temephos as an acetylcholinesterase inhibitor.

## Application as an Internal Standard in Quantitative Analysis

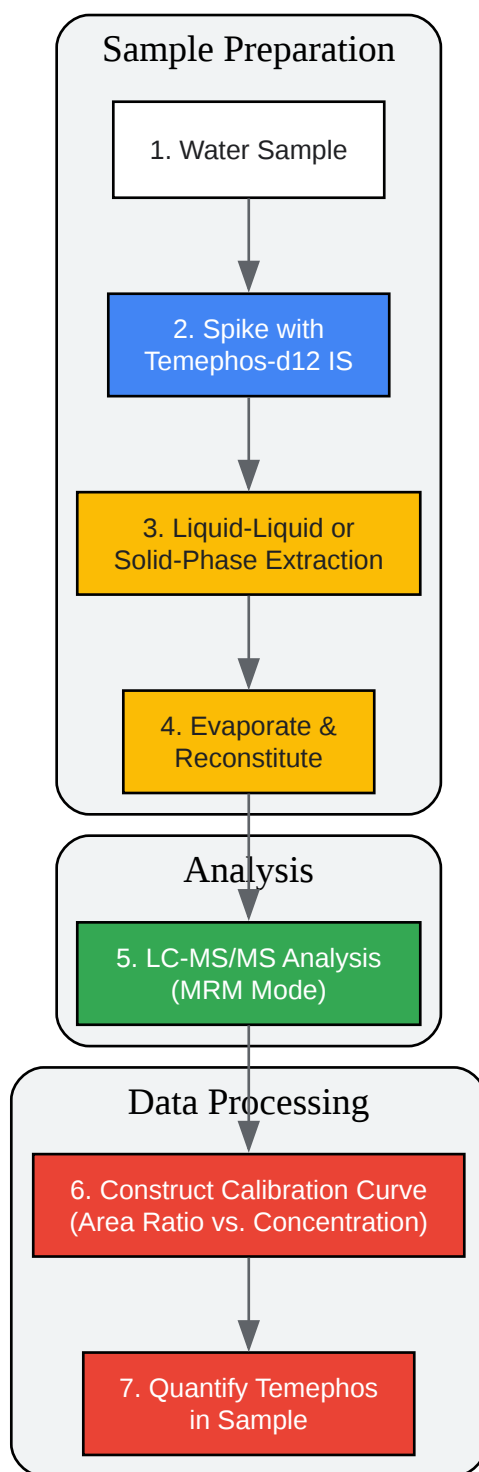
The primary application of **Temephos-d12** is as an internal standard for the quantification of Temephos in various matrices, such as environmental samples or biological tissues.[1] Its use in isotope dilution mass spectrometry (IDMS) is particularly advantageous. In this technique, a known quantity of the labeled standard (**Temephos-d12**) is added to a sample before processing. The labeled standard co-elutes with the unlabeled analyte (Temephos) during chromatographic separation and is detected by a mass spectrometer. Since **Temephos-d12** is chemically identical to Temephos, it experiences the same sample preparation losses and ionization suppression or enhancement effects. The ratio of the signal from the native analyte to that of the isotopically labeled internal standard allows for precise and accurate quantification, correcting for variations in sample recovery and instrument response.

## General Experimental Protocol for LC-MS/MS Analysis

Below is a generalized protocol for the use of **Temephos-d12** as an internal standard for the quantification of Temephos in a water sample.

- Preparation of Standard Solutions:
  - Prepare a stock solution of **Temephos-d12** in a suitable organic solvent (e.g., cyclohexane, acetonitrile).
  - Create a series of calibration standards by spiking blank water samples with known concentrations of unlabeled Temephos and a constant concentration of the **Temephos-d12** internal standard.
- Sample Preparation:
  - To an unknown water sample, add a precise volume of the **Temephos-d12** internal standard solution.
  - Perform a liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to extract Temephos and **Temephos-d12** from the water matrix.
  - Evaporate the extraction solvent and reconstitute the residue in a solvent compatible with the LC mobile phase.
- LC-MS/MS Analysis:
  - Inject the prepared sample and calibration standards into an LC-MS/MS system.
  - Separate Temephos and **Temephos-d12** using a suitable C18 reversed-phase column with a gradient elution of water and an organic solvent (e.g., methanol or acetonitrile) containing a modifier like formic acid.
  - Detect the analytes using a tandem mass spectrometer in multiple reaction monitoring (MRM) mode. Monitor specific precursor-to-product ion transitions for both Temephos and **Temephos-d12**.
- Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of Temephos to the peak area of **Temephos-d12** against the concentration of Temephos for the calibration standards.
- Calculate the concentration of Temephos in the unknown sample by using the peak area ratio obtained from the sample and interpolating from the calibration curve.



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Workflow for the quantification of Temephos using **Temephos-d12** as an internal standard.

## Safety and Handling

**Temephos-d12** should be handled with care in a laboratory setting, following standard safety protocols for handling chemical reagents. The parent compound, Temephos, is toxic if swallowed or absorbed through the skin and may cause irritation to the eyes and respiratory tract.[4] It is classified as an organophosphate and affects the central nervous system.[1] Appropriate personal protective equipment, such as gloves, lab coats, and safety glasses, should be worn when handling this compound. All work should be conducted in a well-ventilated area or a fume hood.

## Conclusion

**Temephos-d12** is an essential analytical tool for the accurate and precise quantification of the insecticide Temephos. Its properties as a stable isotope-labeled internal standard make it invaluable for researchers in environmental science, toxicology, and regulatory monitoring. Understanding its chemical properties and the principles of its application in isotope dilution mass spectrometry allows for the development of robust and reliable analytical methods.

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